

Spectroscopic Data Analysis: Clarification Required for CAS Number 82954-89-0

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Ethyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane

Cat. No.: B1589074

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A critical discrepancy has been identified concerning the provided CAS number 82954-89-0 and the likely intended subject of the spectroscopic data analysis. Initial searches indicate that CAS number 82954-89-0 is assigned to Ethylboronic acid pinacol ester, while subsequent investigation into spectroscopic data points towards a potential interest in 2,4-Diamino-6-phenyl-1,3,5-triazine, which has a different CAS number (91-76-9).

To ensure the scientific accuracy and relevance of the requested technical guide, it is imperative to clarify which compound is the correct subject of this inquiry. Below is a summary of the information gathered for both compounds to aid in this clarification.

Compound 1: Ethylboronic acid pinacol ester

- CAS Number: 82954-89-0[1][2][3][4][5]
- Chemical Name: 2-Ethyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane[2][5]
- Molecular Formula: C₈H₁₇BO₂[1][2][3][4]
- Molecular Weight: 156.03 g/mol [1][3][4]
- Synonyms: (4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)ethane[4]

Available Data: While several suppliers list this compound, detailed public spectroscopic data (NMR, IR, MS) is not readily available in the initial search results. Further in-depth searches

would be required upon confirmation that this is the correct compound of interest.

Compound 2: 2,4-Diamino-6-phenyl-1,3,5-triazine

- CAS Number: 91-76-9[6][7][8][9]
- Chemical Name: 6-Phenyl-1,3,5-triazine-2,4-diamine[8][9]
- Molecular Formula: C₉H₉N₅[7][8][9]
- Molecular Weight: 187.20 g/mol [7][9]
- Synonyms: Benzoguanamine[7][8][9]

Available Spectroscopic Data:

- Mass Spectrometry (MS): The NIST WebBook provides the mass spectrum (electron ionization) for this compound.[9][10]
- Infrared Spectroscopy (IR): An IR spectrum for 1,3,5-Triazine-2,4-diamine, 6-phenyl- is available from the NIST/EPA Gas-Phase Infrared Database.[11]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A study published in the New Journal of Chemistry reports the confirmation of the structure of 2,4-diamino-6-phenyl-1,3,5-triazine in solution by NMR spectroscopy.[12] Another study on a cocrystal of this compound also involves spectral characterization.[13]

Action Required:

Please review the information above and confirm which compound is the intended subject of the in-depth technical guide. Once the correct compound and its corresponding CAS number are verified, a comprehensive guide detailing its spectroscopic data (NMR, IR, MS), experimental protocols, and data interpretation can be developed as per the original request.

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